

# Handling and storage procedures for 2-Methyl-6-nitrophenol

**Author:** BenchChem Technical Support Team. **Date:** January 2026

## Compound of Interest

Compound Name: 2-Methyl-6-nitrophenol

Cat. No.: B087177

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## Application Notes and Protocols: 2-Methyl-6-nitrophenol

For Researchers, Scientists, and Drug Development Professionals

Introduction: **2-Methyl-6-nitrophenol** is a chemical compound with the formula  $C_7H_7NO_3$ .<sup>[1][2]</sup> It is a yellow crystalline solid.<sup>[2]</sup> Due to its hazardous properties, strict adherence to safety protocols during handling and storage is imperative. These application notes provide detailed procedures for the safe use of **2-Methyl-6-nitrophenol** in a laboratory setting.

## Compound Identification and Properties

Proper identification and understanding of the physicochemical properties of **2-Methyl-6-nitrophenol** are crucial for safe handling.

Identifier	Value
IUPAC Name	2-methyl-6-nitrophenol[1]
CAS Number	13073-29-5[1][3][4]
Molecular Formula	C <sub>7</sub> H <sub>7</sub> NO <sub>3</sub> [1][2][3]
Molecular Weight	153.14 g/mol [1]
Appearance	Yellow crystalline solid[2]
Melting Point	70°C[3]
Boiling Point	235.8 ± 20.0 °C at 760 mmHg[3]
Flash Point	104.0 ± 10.2 °C[3]
Solubility	Slightly soluble (1.7 g/L at 25°C)[2]
LogP	2.17[3]

## Hazard Identification and Safety Precautions

**2-Methyl-6-nitrophenol** is classified as a hazardous substance. The following table summarizes its GHS classifications and associated hazards.

Hazard Class	Hazard Statement
Acute toxicity, oral (Category 4)	H302: Harmful if swallowed[1]
Skin irritation (Category 2)	H315: Causes skin irritation[1]
Serious eye damage (Category 1)	H318: Causes serious eye damage[1]
Specific target organ toxicity, single exposure (Category 3), Respiratory tract irritation	H335: May cause respiratory irritation[1]

Pictograms:

Danger

## Precautionary Statements:

Code	Statement
P261	Avoid breathing dust/fume/gas/mist/vapors/spray.[5]
P264	Wash skin thoroughly after handling.[5]
P270	Do not eat, drink or smoke when using this product.[5]
P271	Use only outdoors or in a well-ventilated area.[5]
P280	Wear protective gloves/ eye protection/ face protection.[5]
P301+P317	IF SWALLOWED: Get medical help.
P302+P352	IF ON SKIN: Wash with plenty of water.[5]
P304+P340	IF INHALED: Remove person to fresh air and keep comfortable for breathing.[5]
P305+P354+P338	IF IN EYES: Immediately rinse with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
P403+P233	Store in a well-ventilated place. Keep container tightly closed.[5]
P405	Store locked up.[5]
P501	Dispose of contents/container to an approved waste disposal plant.[5]

## Experimental Protocols

### 3.1. General Handling and Use Protocol

This protocol outlines the general procedure for handling **2-Methyl-6-nitrophenol** in a laboratory setting.

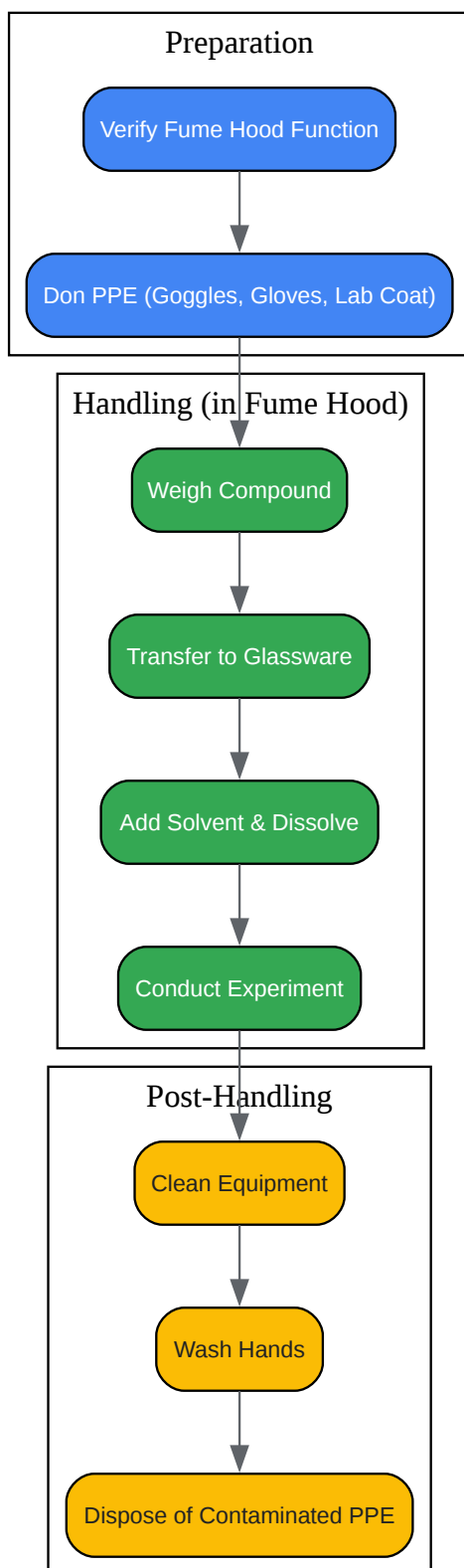
#### Materials:

- **2-Methyl-6-nitrophenol**
- Chemical fume hood
- Personal Protective Equipment (PPE): safety goggles with side-shields, chemical-resistant gloves (e.g., nitrile), lab coat
- Spatula
- Weighing paper
- Appropriate glassware
- Solvent (as required by the specific experiment)

#### Procedure:

- Preparation: Before handling, ensure the chemical fume hood is functioning correctly. Don all required PPE.
- Dispensing:
  - Perform all manipulations of solid **2-Methyl-6-nitrophenol** within the fume hood to avoid inhalation of dust.[3]
  - Use a clean spatula and weighing paper to measure the desired amount of the compound.
  - Avoid generating dust during transfer.
- Dissolution (if applicable):
  - Add the weighed **2-Methyl-6-nitrophenol** to the appropriate glassware inside the fume hood.
  - Slowly add the desired solvent while stirring to dissolve the compound.
- Reaction:

- Conduct the experiment within the fume hood.
- Keep the reaction vessel closed or covered to the extent possible.
- Post-Handling:
  - Thoroughly clean all glassware and equipment that came into contact with the compound.
  - Wash hands and any exposed skin thoroughly with soap and water after handling.[\[5\]](#)
  - Remove and properly dispose of contaminated gloves.[\[5\]](#)



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### General Handling Workflow for **2-Methyl-6-nitrophenol**

### 3.2. Storage Protocol

Proper storage is critical to maintain the stability of **2-Methyl-6-nitrophenol** and to prevent accidental exposure.

Procedure:

- Container: Store in the original, tightly closed container.[\[3\]](#)
- Location:
  - Store in a cool, dry, well-ventilated area.[\[6\]](#)
  - Keep away from heat, flames, and sparks.[\[3\]](#)
  - Store in a locked cabinet or an area with restricted access.
- Incompatibilities:
  - Store away from strong oxidizing agents.[\[3\]](#)
- Labeling: Ensure the container is clearly labeled with the compound name and all relevant hazard warnings.

### 3.3. Spill and Emergency Procedures

In the event of a spill or exposure, immediate and appropriate action is necessary.

#### 3.3.1. Spill Cleanup Protocol

Materials:

- Spill kit containing:
  - Inert absorbent material (e.g., sand, vermiculite)[\[6\]](#)
  - Sealable plastic bags or containers for waste
  - Appropriate PPE (respirator, gloves, goggles, lab coat)

- Broom and dustpan or other tools for collection

#### Procedure:

- Evacuate: Evacuate non-essential personnel from the immediate area.
- Ventilate: Ensure the area is well-ventilated, preferably within a fume hood.
- Contain:
  - Wearing appropriate PPE, prevent the spread of the spill.
  - For solid spills, carefully sweep up the material to avoid creating dust.[5]
  - For solutions, cover with an inert absorbent material.[6]
- Collect:
  - Carefully collect the spilled material and absorbent into a sealable container.[6]
- Clean:
  - Clean the spill area with soap and water.
- Dispose:
  - Label the waste container as hazardous waste.
  - Dispose of the waste in accordance with local, state, and federal regulations.



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### Spill Response Workflow

#### 3.3.2. First Aid Measures



Exposure Route	First Aid Procedure
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. Seek immediate medical attention. <a href="#">[3]</a> <a href="#">[7]</a>
Skin Contact	Immediately wash the affected area with plenty of soap and water for at least 15 minutes while removing contaminated clothing and shoes. Seek medical attention if irritation persists. <a href="#">[3]</a> <a href="#">[7]</a>
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention. <a href="#">[3]</a> <a href="#">[7]</a>
Ingestion	Do NOT induce vomiting. Wash out mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention. <a href="#">[3]</a> <a href="#">[7]</a>

## Waste Disposal

All waste containing **2-Methyl-6-nitrophenol** must be treated as hazardous waste.

Procedure:

- Segregation: Collect all waste (solid, liquid, and contaminated materials) in a designated, properly labeled, and sealed hazardous waste container.
- Storage: Store the waste container in a designated secondary containment area.
- Disposal: Arrange for disposal through your institution's environmental health and safety office, following all local, state, and federal regulations. Do not dispose of down the drain.[\[3\]](#)

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Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

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